

safety precautions and handling guidelines for URAT1 inhibitor 7

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Compound of Interest

Compound Name: URAT1 inhibitor 7

Cat. No.: B8498182

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Application Notes and Protocols for URAT1 Inhibitor 7

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed safety precautions, handling guidelines, and experimental protocols for the use of **URAT1 inhibitor 7** in a laboratory setting. The information is intended to ensure the safe and effective use of this compound for research and drug development purposes.

Introduction

URAT1 inhibitor 7 is a potent and selective inhibitor of the human urate transporter 1 (URAT1), also known as solute carrier family 22 member 12 (SLC22A12). URAT1 is a key protein in the renal reabsorption of uric acid, playing a crucial role in maintaining urate homeostasis.[1][2][3] Inhibition of URAT1 is a therapeutic strategy for the treatment of hyperuricemia and gout.[4][5][6] **URAT1 inhibitor 7** has demonstrated high potency in in vitro assays.

Safety Precautions and Handling Guidelines

2.1 Hazard Identification

URAT1 inhibitor 7 is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[4]

- GHS Classification:
 - Acute toxicity, Oral (Category 4), H302
 - Acute aquatic toxicity (Category 1), H400
 - Chronic aquatic toxicity (Category 1), H410

2.2 Personal Protective Equipment (PPE)

To ensure safety when handling **URAT1 inhibitor 7**, the following personal protective equipment should be worn:

- Eye Protection: Safety goggles with side-shields.
- Hand Protection: Protective gloves (e.g., nitrile rubber).
- Skin and Body Protection: Laboratory coat or other impervious clothing.
- Respiratory Protection: A suitable respirator should be used if dust or aerosols are generated.

2.3 Handling and Storage

- Handling: Avoid inhalation, and contact with eyes and skin.[4] Do not eat, drink, or smoke when using this product.[4] Wash hands thoroughly after handling.[4] Use only in a well-ventilated area with appropriate exhaust ventilation.[4]
- Storage: Keep the container tightly sealed in a cool, well-ventilated area.[4] Store at -20°C for the powder form or -80°C when in solvent.[4] Protect from direct sunlight and sources of ignition.[4]

2.4 First Aid Measures

- If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell.^[4] Rinse mouth.^[4]
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- In Case of Skin Contact: Wash off with soap and plenty of water. Get medical attention if irritation develops and persists.
- If Inhaled: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.

2.5 Disposal

Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.^[4] Avoid release to the environment.^[4]

Physicochemical and Pharmacological Data

The following tables summarize the key quantitative data for **URAT1 inhibitor 7**.

Table 1: Physicochemical Properties

Property	Value
Chemical Formula	C ₁₉ H ₁₀ ClFN ₄ O ₃ S
Molecular Weight	428.82 g/mol
CAS Number	1632002-28-8
Appearance	Solid powder

Table 2: In Vitro Potency

Target	IC ₅₀
URAT1	12 nM
CYP2C9	4.2 µM

Experimental Protocols

4.1 In Vitro URAT1 Inhibition Assay using HEK293 Cells

This protocol describes a cell-based assay to determine the inhibitory activity of **URAT1 inhibitor 7** on uric acid uptake in human embryonic kidney (HEK293) cells stably overexpressing human URAT1.

Materials:

- HEK293 cells stably expressing human URAT1 (hURAT1-HEK293)
- Wild-type HEK293 cells (for control)
- Dulbecco's Modified Eagle Medium (DMEM)
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin solution
- Phosphate-Buffered Saline (PBS)
- Uric Acid
- **URAT1 inhibitor 7**
- Benzbromarone (positive control)
- Cell lysis buffer
- Uric acid assay kit

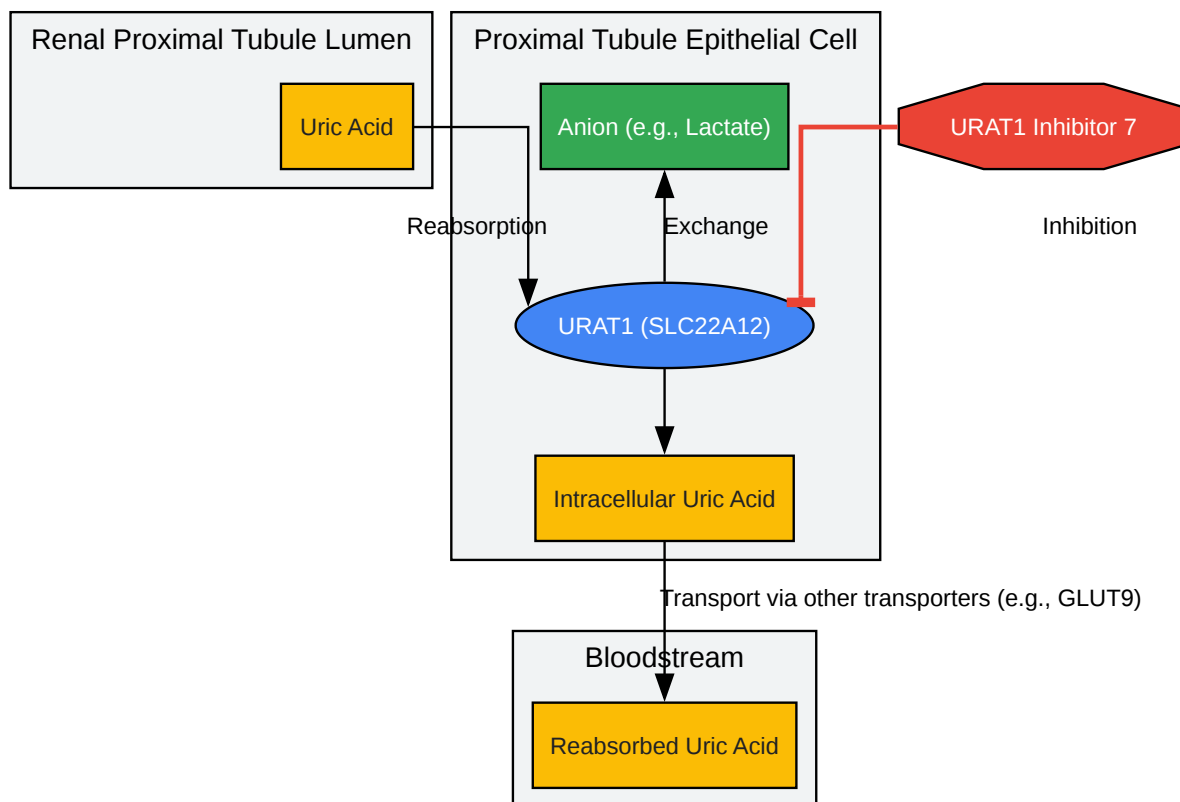
Protocol:

- Cell Culture: Culture hURAT1-HEK293 and wild-type HEK293 cells in DMEM supplemented with 10% FBS and 1% penicillin-streptomycin at 37°C in a humidified atmosphere of 5% CO₂.
- Cell Seeding: Seed the cells into 24-well plates at a density of 2×10^5 cells per well and allow them to adhere overnight.
- Compound Treatment:
 - Prepare a stock solution of **URAT1 inhibitor 7** in DMSO.
 - Prepare serial dilutions of **URAT1 inhibitor 7** and the positive control (benzbromarone) in the assay buffer (e.g., Hanks' Balanced Salt Solution, HBSS). The final DMSO concentration should be less than 0.1%.
 - Wash the cells twice with pre-warmed PBS.
 - Add the different concentrations of the test compounds to the respective wells and incubate for 30 minutes at 37°C.
- Uric Acid Uptake:
 - Prepare a uric acid solution in the assay buffer. A typical concentration is 750 µM.[\[7\]](#)
 - After the pre-incubation with the inhibitors, add the uric acid solution to each well and incubate for 30 minutes at 37°C.[\[7\]](#)
- Termination and Lysis:
 - To terminate the uptake, aspirate the uric acid solution and wash the cells three times with ice-cold PBS.
 - Lyse the cells by adding cell lysis buffer to each well and incubating on ice for 10 minutes.
- Quantification of Intracellular Uric Acid:
 - Collect the cell lysates.

- Determine the intracellular uric acid concentration using a commercial uric acid assay kit according to the manufacturer's instructions.
- Measure the total protein concentration in each lysate for normalization.
- Data Analysis:
 - Normalize the intracellular uric acid levels to the total protein content.
 - Calculate the percentage of inhibition for each concentration of **URAT1 inhibitor 7** compared to the vehicle control (DMSO).
 - Determine the IC_{50} value by plotting the percentage of inhibition against the logarithm of the inhibitor concentration and fitting the data to a sigmoidal dose-response curve.

Visualizations

URAT1 Signaling Pathway



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Caption: Mechanism of URAT1-mediated uric acid reabsorption and its inhibition.

Experimental Workflow for In Vitro URAT1 Inhibition Assay



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Caption: Workflow for determining the IC₅₀ of **URAT1 inhibitor 7**.

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